

# **CDDO-Im chemical structure and properties**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	CDDO Im	
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An In-depth Technical Guide to 1-[2-cyano-3,12-dioxooleana-1,9(11)-dien-28-oyl]imidazole (CDDO-Im)

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of the synthetic triterpenoid, CDDO-Im. It is intended for researchers, scientists, and drug development professionals. This document details the compound's mechanism of action, particularly its modulation of the Nrf2 and NF-κB signaling pathways, and provides structured data and detailed experimental protocols for its study.

# **Chemical Structure and Properties**

CDDO-Im, also known as RTA 403, is a synthetic oleanane triterpenoid. Its chemical structure is characterized by a pentacyclic triterpene backbone derived from oleanolic acid, modified with a cyano group and an imidazole ring.

IUPAC Name: (4aR,6aS,6bR,8aS,12aS,14bS)-8a-(1H-imidazole-1-carbonyl)-4,4,6a,6b,11,11,14b-heptamethyl-3,13-dioxo-4a,5,6,6a,7,8,9,10,12,12a-decahydropicene-2-carbonitrile[1]

Synonyms: CDDO-Imidazolide, RTA 403

## **Physicochemical Properties**

A summary of the key physicochemical properties of CDDO-Im is presented in Table 1.



Property	Value	References
Molecular Formula	C34H43N3O3	[2][3][4]
Molecular Weight	541.72 g/mol	[2][3][4]
Appearance	White to off-white/beige crystalline solid or powder	[2]
Solubility	Insoluble in water and ethanol. Soluble in DMSO (up to 100 mM) and DMF.	[4]
Storage and Stability	Store at -20°C. Stable for at least 4 years under these conditions.	

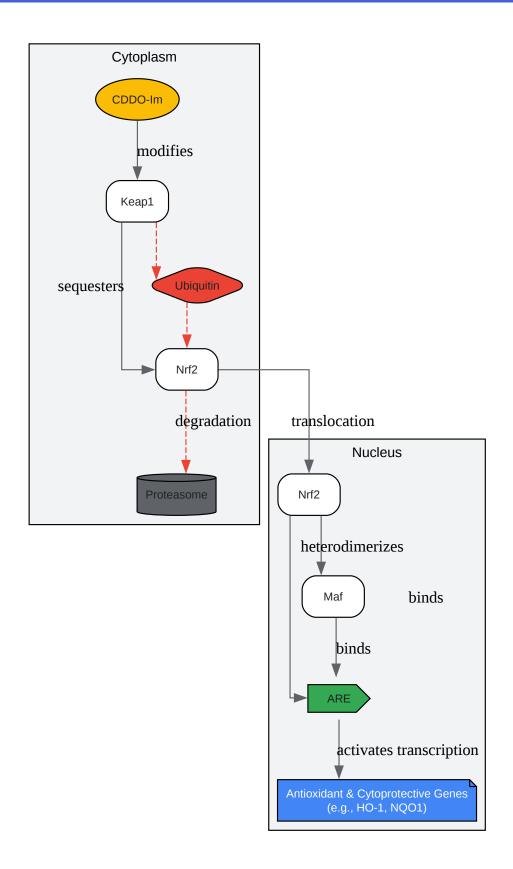
## **Biological Activity and Signaling Pathways**

CDDO-Im is a potent modulator of key cellular signaling pathways, primarily recognized for its dual role as a powerful activator of the Nrf2 pathway and an inhibitor of the NF-kB pathway.

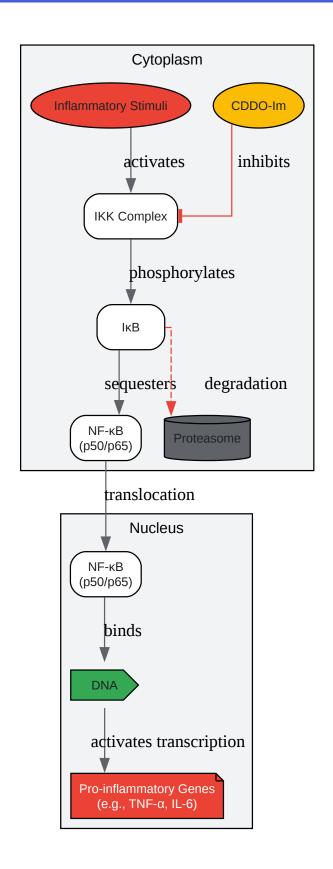
### **Nrf2 Signaling Pathway Activation**

Under basal conditions, the transcription factor Nuclear factor erythroid 2-related factor 2 (Nrf2) is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its proteasomal degradation. CDDO-Im, being an electrophilic molecule, covalently modifies specific cysteine residues on Keap1. This modification leads to a conformational change in Keap1, disrupting the Keap1-Nrf2 interaction. Consequently, Nrf2 is stabilized, accumulates in the cytoplasm, and translocates to the nucleus. In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, thereby inducing the transcription of a wide array of cytoprotective and antioxidant enzymes.













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- To cite this document: BenchChem. [CDDO-Im chemical structure and properties].
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